

An In-depth Technical Guide to cis-Cyclobutane-1,2-dicarboxylic Acid

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Compound of Interest

Compound Name: *cis-Cyclobutane-1,2-dicarboxylic acid*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-Cyclobutane-1,2-dicarboxylic acid, identified by the CAS number 1461-94-5, is a dicarboxylic acid featuring a strained four-membered cyclobutane ring with two carboxylic acid groups in a cis configuration. This unique structural arrangement imparts specific chemical properties and reactivity, making it a valuable building block in various fields, including polymer chemistry and organic synthesis. Its rigid, puckered structure offers a unique scaffold for the design of novel molecules. While the broader class of cyclobutane-containing molecules has seen increasing use in medicinal chemistry, specific biological activities for the cis-1,2-dicarboxylic acid isomer are an area of ongoing investigation. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and potential applications.

Chemical and Physical Properties

cis-Cyclobutane-1,2-dicarboxylic acid is a white to off-white crystalline solid.^[1] It is soluble in water and alcohol solvents.^[2] The key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₄	[2]
Molecular Weight	144.13 g/mol	[3]
Melting Point	133-139 °C	[2] [3]
pKa ₁	3.90 (at 25 °C)	[2] [4]
pKa ₂	5.89 (at 25 °C)	[2] [4]
Density (Predicted)	1.509 ± 0.06 g/cm ³	[2]
Boiling Point (Predicted)	377.7 ± 35.0 °C	[2]
Flash Point (Predicted)	196.4 °C	[2]

Crystal Structure:

The crystal structure of **cis-cyclobutane-1,2-dicarboxylic acid** has been determined by X-ray crystallography. The cyclobutane ring is puckered with a dihedral angle of 156°.[\[5\]](#) The molecules form zigzag chains in the crystal lattice through strong hydrogen bonds between the carboxylic acid groups of adjacent molecules.[\[5\]](#)

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **cis-cyclobutane-1,2-dicarboxylic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum provides characteristic signals for the protons on the cyclobutane ring.
- ¹³C NMR: The carbon NMR spectrum shows distinct peaks for the carboxylic acid carbons and the cyclobutane ring carbons.

Mass Spectrometry (MS):

The mass spectrum of **cis-cyclobutane-1,2-dicarboxylic acid** can be obtained through techniques like GC-MS. The fragmentation pattern can help in distinguishing it from its trans-isomer due to the interaction of the cis-carboxylic groups.[\[3\]](#)

Infrared (IR) Spectroscopy:

The IR spectrum will exhibit characteristic absorption bands for the O-H stretching of the carboxylic acid group (broad), C=O stretching of the carbonyl group, and C-H stretching and bending of the cyclobutane ring.

Synthesis and Experimental Protocols

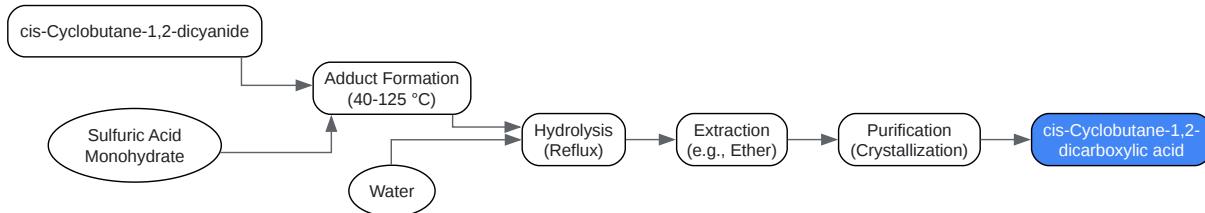
Several synthetic routes to **cis-cyclobutane-1,2-dicarboxylic acid** have been reported. Below are two common methods with detailed experimental protocols.

Synthesis from **cis-Cyclobutane-1,2-dicyanide**

A patented method describes the preparation from **cis-cyclobutane-1,2-dicyanide** via hydrolysis.[\[6\]](#)

Experimental Protocol:

- Adduct Formation: React **cis-cyclobutane-1,2-dicyanide** with sulfuric acid monohydrate. The mixture is heated to a temperature between 40 and 125 °C for 15 minutes to 4 hours.[\[6\]](#)
- Hydrolysis: The resulting adduct is hydrolyzed by the addition of water. This step is typically performed under reflux conditions.[\[6\]](#)
- Isolation: The **cis-dicarboxylic acid** is isolated from the reaction mixture by extraction with a water-immiscible organic solvent such as ether.[\[6\]](#)
- Purification: The crude product is obtained by evaporating the solvent and can be further purified by crystallization from a suitable solvent like benzene.[\[6\]](#)



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Synthesis of **cis-cyclobutane-1,2-dicarboxylic acid** from dicyanide.

Photodimerization of trans-Cinnamic Acid

A scalable synthesis involves the [2+2] photodimerization of a metastable crystalline form of trans-cinnamic acid.^[7]

Experimental Protocol:

- Preparation of Metastable β -form: Commercially available trans-cinnamic acid is melted and then dissolved in a small amount of DMF. This solution is added to ice water with stirring to precipitate the metastable β -form.^[7]
- Photodimerization: The resulting slurry is irradiated with a blacklight, leading to the formation of the diphenyl-substituted **cis-cyclobutane-1,2-dicarboxylic acid** derivative (β -truxinic acid).^[7]
- Isolation and Purification: The product is isolated by filtration and washed with a small amount of ethanol to yield a white powder.^[7]

Applications in Research and Drug Development

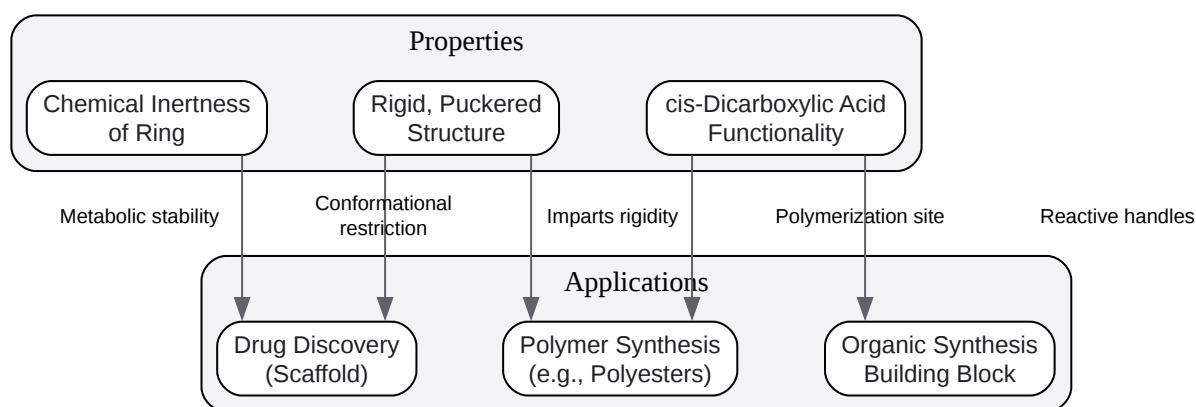
While specific biological activities of **cis-cyclobutane-1,2-dicarboxylic acid** are not extensively documented, the cyclobutane motif is increasingly utilized in drug discovery.^[8] The rigid and three-dimensional nature of the cyclobutane ring can be advantageous for creating structurally constrained molecules with improved pharmacological profiles.

Potential Roles in Drug Design:

- Scaffold for Novel Compounds: The cis-dicarboxylic acid can serve as a starting material for the synthesis of more complex molecules with potential therapeutic applications.
- Conformational Restriction: Incorporating the cyclobutane ring can lock a molecule into a specific conformation, which can be beneficial for binding to a biological target.[8]
- Metabolic Stability: The cyclobutane ring is generally chemically inert and can enhance the metabolic stability of a drug candidate.[8]

Applications in Polymer Chemistry:

cis-Cyclobutane-1,2-dicarboxylic acid is a valuable monomer for the synthesis of polyesters and other polymers.[2] The rigidity of the cyclobutane unit can influence the thermal and mechanical properties of the resulting polymers.



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Relationship between properties and applications.

Safety and Handling

cis-Cyclobutane-1,2-dicarboxylic acid is classified as a corrosive substance and can cause severe skin burns and eye damage.[9] It is also irritating to the respiratory system.[2]

Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

cis-Cyclobutane-1,2-dicarboxylic acid is a versatile chemical compound with a unique structural profile. Its synthesis is well-established, and its properties make it a valuable component in the development of new polymers and as a scaffold in organic synthesis. While its direct applications in drug development are still emerging, the growing interest in cyclobutane-containing molecules suggests that it holds potential for future discoveries in medicinal chemistry. This guide provides a solid foundation of technical information for researchers and professionals working with or considering the use of this intriguing molecule.

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